

Application Notes and Protocols for Soil Application of Isoxaben in Greenhouse Experiments

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Compound of Interest

Compound Name: *Isoxaben*

Cat. No.: *B1672637*

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Introduction

Isoxaben is a pre-emergent herbicide widely utilized for the control of broadleaf weeds in various settings, including turf, ornamental horticulture, and non-bearing fruit and nut trees.[1][2][3][4] Its mode of action involves the inhibition of cellulose biosynthesis, which disrupts cell wall formation in susceptible plants, ultimately preventing weed germination.[2] In a greenhouse setting, precise application of **Isoxaben** is crucial to ensure efficacy against target weeds while minimizing phytotoxicity to ornamental crops. These application notes and protocols are designed for researchers, scientists, and drug development professionals to provide a comprehensive guide for conducting greenhouse experiments with **Isoxaben**.

Data Presentation

The following tables summarize quantitative data on **Isoxaben** application rates, phytotoxicity on various ornamental species, and its efficacy in controlling common greenhouse weeds.

Table 1: **Isoxaben** Application Rates in Greenhouse and Nursery Experiments

Formulation	Application Rate (lb ai/acre)	Application Method	Experimental Setting	Reference
Isoxaben (Generic)	0.05 - 1.0	Incorporated into potting soil	Greenhouse	
Gallery 75DF	0.5, 1.0, 2.0	Over-the-top spray	Field Container	
Gallery SC	0.5, 1.0, 2.0	Over-the-top spray	Field Container	
Quali-Pro Isoxaben 75 WG	0.66, 1.00, 1.33	Spray	Not Specified	
Isoxaben (Generic)	0.56, 0.84, 1.12 kg ai/ha	Spray	Field Flats (moved to greenhouse)	
Snapshot 2.5TG (Trifluralin + Isoxaben)	2.5, 5.0, 10.0	Granular	Field Container	
Isoxaben (Generic)	3 rates (specifics not listed)	Over-the-top spray	Container-grown ornamentals	

Table 2: Phytotoxicity of **Isoxaben** on Ornamental Plants

Plant Species	Isoxaben Formulation	Application Rate (lb ai/acre)	Injury Symptoms	Reference
Various Ornamental Species	Isoxaben	0.05 - 1.0 (incorporated)	Root nubbing, root stunting, root discoloration	
Astilbe sp.	Gallery 75DF	Not specified	Exhibited injury	
Athyrium filix-femina	Gallery 75DF	Not specified	Exhibited injury	
Buddleia davidii	Gallery 75DF	Not specified	Exhibited injury	
Dendranthema x morifolium	Gallery 75DF	Not specified	Exhibited injury	
Digitalis purpurea	Gallery 75DF	Not specified	Exhibited injury	
Echinacea purpurea	Gallery 75DF	Not specified	Exhibited injury	
Stachys byzantine	Gallery 75DF	Not specified	Exhibited injury	
Thymus sp.	Gallery 75DF	Not specified	Exhibited injury	
Euonymus fortunei 'Emerald n Gold'	Isoxaben	3 rates	Reduced plant height	
Calluna vulgaris	Isoxaben	3 rates	No significant effect	
Ilex crenata 'Green Island'	Isoxaben	3 rates	Not affected	

Table 3: Efficacy of **Isoxaben** on Common Weeds in Greenhouse/Nursery Settings

Weed Species	Isoxaben Formulation	Application Rate	Control Level	Reference
Purslane, Common Groundsel, Barnyardgrass, Yellow Foxtail, Annual Bluegrass	Gallery 75DF	1 and 2 lb ai/acre (Drench)	Excellent	
Yellow Rocket	Isoxaben	0.56, 0.84, 1.12 kg ai/ha	>70% control at 6 months after fall application	
Buckhorn Plantain	Isoxaben	0.84 and 1.12 kg ai/ha	>70% control at 3 months after fall application	
Spotted Spurge	Isoxaben	All rates	Unacceptable	
Common Groundsel	Isoxaben	Not specified	Not controlled	
Bittercress	Isoxaben	Higher rates	Significantly reduced	
Pearlwort	Isoxaben	Two higher rates	Very good	
Shepherdspurse	Isoxaben	Increased with rate	More effective at higher rates	
Grass Weeds	Isoxaben	All rates	Not controlled	

Experimental Protocols

Protocol 1: Soil Incorporation of **Isoxaben** for Potting Media

This protocol is adapted from greenhouse studies evaluating the phytotoxic effects of **Isoxaben** when incorporated into potting soils.

Objective: To evaluate the effect of soil-incorporated **Isoxaben** on weed control and ornamental plant phytotoxicity.

Materials:

- **Isoxaben** formulation (e.g., Gallery 75DF, Quali-Pro **Isoxaben** 75 WG)
- Standard greenhouse potting medium
- Experimental ornamental plant liners or seeds
- Target weed seeds
- Pots or trays
- Personal Protective Equipment (PPE) as per product label
- Calibrated scale and application equipment

Procedure:

- Soil Preparation: Use a standard, well-drained potting medium. Ensure the soil is free of clods and existing weeds.
- Rate Calculation: Determine the application rates to be tested (e.g., 0.05 to 1.0 lb/A). Convert the rate to the amount of **Isoxaben** needed per volume of soil.
- Application:
 - For wettable granule (WG) or dry flowable (DF) formulations, create a stock solution and apply it evenly to the soil.
 - Thoroughly mix the treated soil to ensure uniform distribution of the herbicide.
- Potting: Fill pots or trays with the treated potting medium.
- Planting: Immediately plant ornamental liners or sow seeds into the treated soil.
- Weed Seeding: If evaluating efficacy, sow target weed seeds onto the soil surface.

- Activation: Irrigate the pots with approximately 0.5 inches of water to activate the herbicide. **Isoxaben** is stable on the soil surface for up to 21 days but requires moisture for activation.
- Greenhouse Conditions: Maintain standard greenhouse conditions for the duration of the experiment.
- Data Collection:
 - Assess weed emergence and control at predetermined intervals.
 - Evaluate ornamental plants for signs of phytotoxicity, such as root stunting, discoloration, leaf cupping, or chlorosis.
 - Collect data on plant height, width, and biomass.

Protocol 2: Over-the-Top Spray Application of **Isoxaben**

This protocol is based on studies evaluating the crop safety of **Isoxaben** applied as a spray over established ornamental plants.

Objective: To assess the efficacy and phytotoxicity of **Isoxaben** applied as an over-the-top spray in a greenhouse setting.

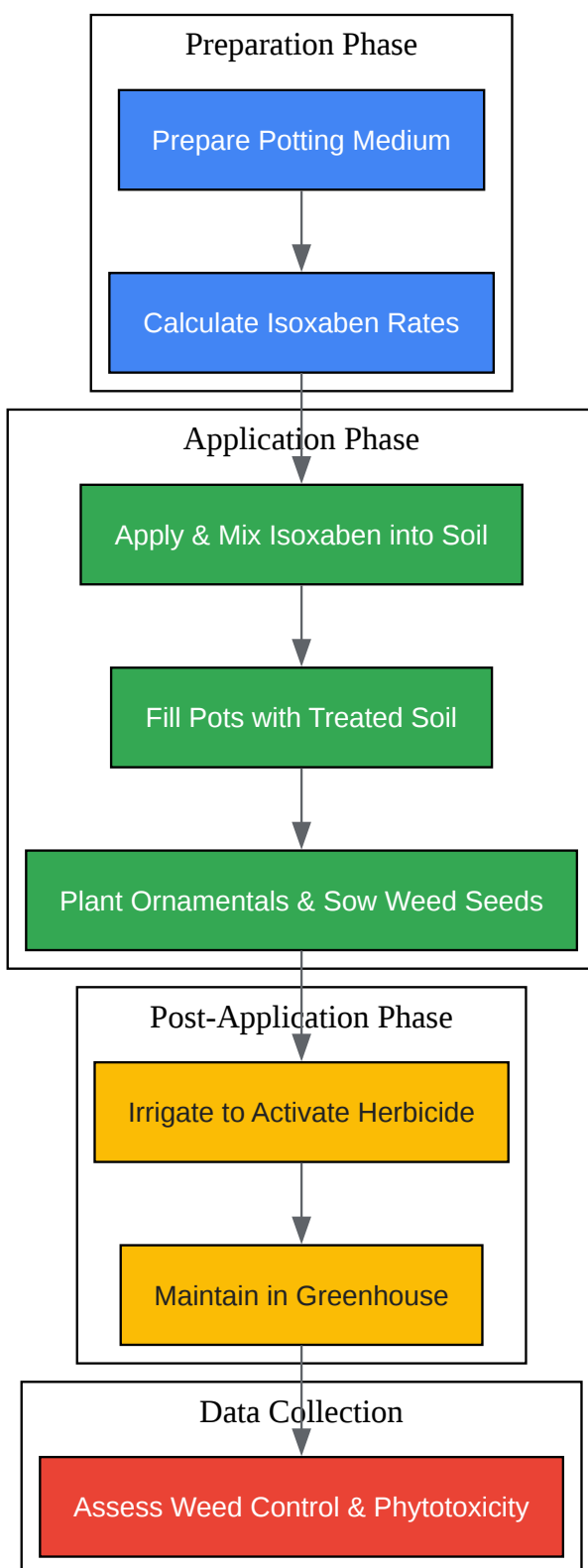
Materials:

- **Isoxaben** formulation (e.g., Gallery SC, Gallery 75DF)
- Established ornamental plants in containers
- Target weed seeds (optional, for efficacy testing)
- Calibrated sprayer with appropriate nozzles
- Personal Protective Equipment (PPE)

Procedure:

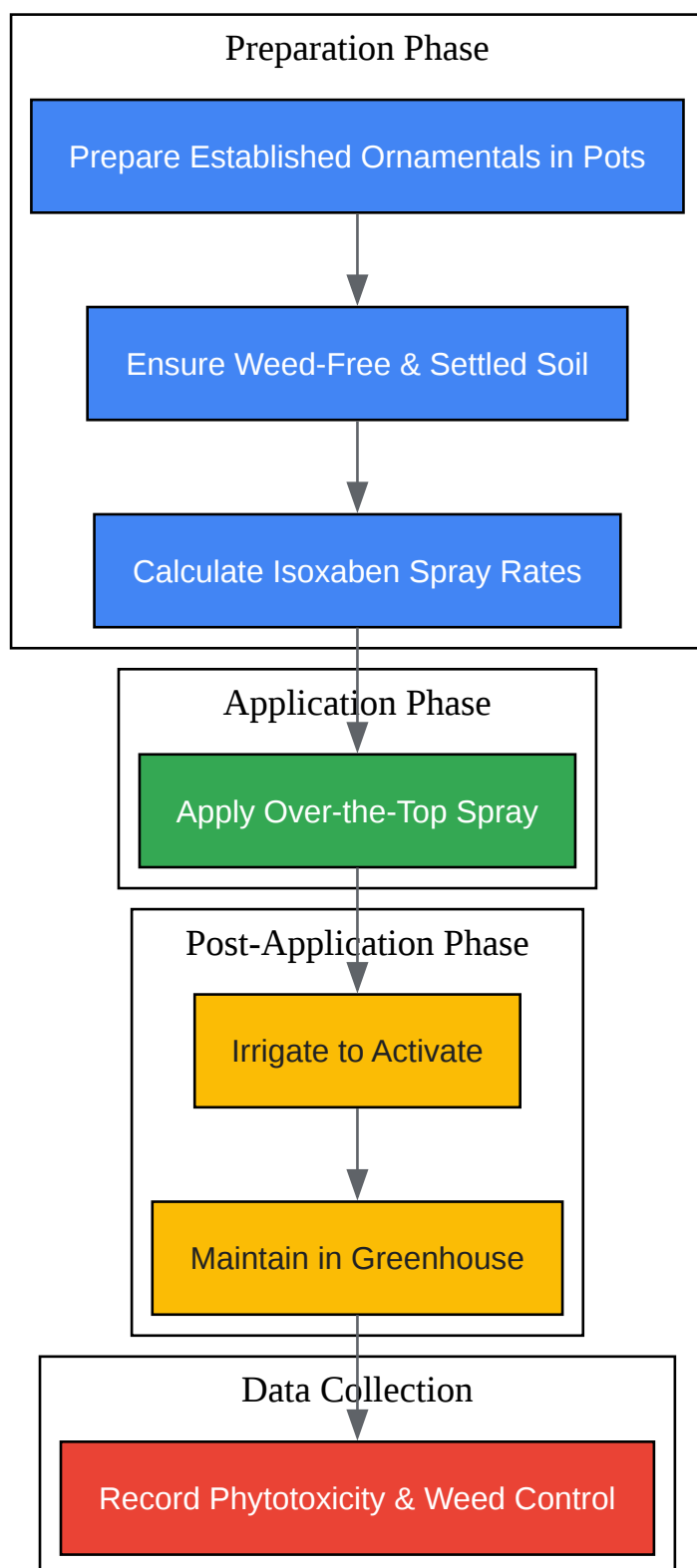
- Plant and Soil Preparation: Use established, well-rooted ornamental plants. The soil surface should be free of weeds, debris, and clods. Ensure the soil is settled and without cracks.
- Application Timing: Apply before weed seeds germinate.
- Rate Calculation: Determine the desired application rates (e.g., 0.5, 1.0, and 2.0 lb ai per acre).
- Spray Application:
 - Calibrate the sprayer to deliver a uniform spray volume (e.g., 10 gallons or more of water carrier per acre).
 - Apply the **Isoxaben** solution as an over-the-top spray to the ornamental plants and soil surface.
- Activation: Within a few hours of application, irrigate with 0.5 inches of water to wash the herbicide off the foliage and activate it in the soil.
- Experimental Design: Include an untreated control and a sufficient number of replicates for each treatment.
- Data Collection:
 - Record phytotoxicity on a scale of 0 to 10 (0 = no phytotoxicity; 10 = complete kill) at regular intervals (e.g., 1, 2, and 4 weeks after application).
 - Measure plant growth parameters.
 - If applicable, assess weed control.

Visualizations



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Caption: Workflow for Soil Incorporation of **Isoxaben**.



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Caption: Workflow for Over-the-Top Spray Application.

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